

Technical Support Center: Understanding and Managing SPS Degradation in Copper Electroplating Baths

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Compound of Interest

Compound Name: *Bis-(sodium sulfopropyl)-disulfide*

Cat. No.: *B12449791*

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This guide is designed for researchers and scientists in the field of drug development and other advanced technology sectors who utilize copper electroplating. As a Senior Application Scientist, this document synthesizes technical data and field-proven insights to help you navigate the complexities of **Bis-(sodium sulfopropyl)-disulfide** (SPS) degradation in your electroplating baths.

Frequently Asked Questions (FAQs)

This section addresses fundamental questions regarding the role and behavior of SPS in copper electroplating.

What is Bis-(sodium sulfopropyl)-disulfide (SPS) and what is its primary function in a copper electroplating bath?

Bis-(sodium sulfopropyl)-disulfide, commonly abbreviated as SPS, is a critical organic additive in modern acidic copper electroplating baths.^{[1][2][3]} Its primary role is that of an

accelerator or brightener.[2][3] SPS refines the crystal structure of the deposited copper, resulting in a smooth, bright, and ductile copper layer.[2][3] It also enhances the current density, which allows for faster and more efficient plating.[2] In advanced applications like the damascene process for semiconductor manufacturing, SPS is essential for achieving "bottom-up" or "superconformal" filling of fine trenches and vias without voids.[1]

What are the main degradation products of SPS in a copper electroplating bath?

SPS undergoes both chemical and electrochemical degradation in a copper plating bath.[4][5]

The primary degradation products are:

- 3-mercapto-1-propane sulfonic acid (MPS or MPSA): This is formed by the cleavage of the disulfide bond in the SPS molecule.[5][6] MPS is a highly active species and is considered by some to be the actual accelerator in the plating process.[6]
- 1,3-propane disulfonic acid (PDS): This is a more stable and less active byproduct that forms through the oxidation of SPS and MPS.[5][7][8] Unlike MPS, PDS tends to accumulate in the plating bath over time.[5][7]

What factors contribute to the degradation of SPS?

Several factors can accelerate the degradation of SPS in a copper electroplating bath:

- Electrochemical Reactions: SPS can be electrochemically cleaved at the cathode to form MPS.[6] It can also be oxidized at the anode, particularly insoluble anodes, to form PDS.[7]
- Presence of Oxygen: Dissolved oxygen in the bath can accelerate the chemical oxidation of SPS and MPS.[4]
- Interaction with Copper Ions: The presence of cupric ions (Cu^{2+}) can facilitate the dimerization of MPS back into SPS, but also contribute to the formation of PDS.[5][9]
- Bath Aging and Contamination: Over time, the accumulation of degradation byproducts and other contaminants can alter the bath chemistry and affect the stability of SPS.[8][9]

How does the degradation of SPS affect the copper electroplating process?

The degradation of SPS and the accumulation of its byproducts can have several detrimental effects on the plating process:

- **Reduced Acceleration and Brightening:** As SPS is consumed and converted to the less active PDS, the brightening and accelerating effects are diminished.[5][7] This can lead to dull or uneven copper deposits.[10]
- **Deterioration of Feature Filling:** The accumulation of PDS has been shown to compromise the "bottom-up" filling performance in fine features, potentially leading to voids and other defects in semiconductor applications.[7]
- **Shift in Plating Performance:** The changing ratio of SPS to its degradation products alters the delicate balance of the additive package, leading to inconsistent plating results.[8]
- **Interference with Bath Analysis:** The presence of electrochemically active breakdown products like MPS can interfere with analytical techniques such as Cyclic Voltammetric Stripping (CVS), making it difficult to accurately determine the concentration of the primary additives.[11]

Troubleshooting Guide

This section provides a systematic approach to identifying and resolving common issues related to SPS degradation in copper electroplating baths.

Issue 1: Dull or Matte Copper Deposits

Possible Cause: A decrease in the effective concentration of the accelerator (SPS and MPS) due to degradation and conversion to the less active PDS.[10]

Troubleshooting Steps:

- **Analyze the Bath:** Use Cyclic Voltammetric Stripping (CVS) to determine the concentration of the accelerator. A decrease in the stripping peak area can indicate a depletion of the active species.[4]

- **Inspect for Signs of Excessive Oxidation:** Check for an unusually high concentration of dissolved oxygen or signs of anode passivation.
- **Replenish the Brightener:** Based on the CVS analysis, make a small, controlled addition of the SPS-containing brightener.
- **Perform a Hull Cell Test:** A Hull cell test can visually confirm the effectiveness of the brightener addition and help optimize the concentration.
- **Consider a Carbon Treatment:** If the bath is aged, a carbon treatment can help remove accumulated organic contaminants, including some degradation products, but be aware that this will also remove the active additives which will then need to be replenished.[\[12\]](#)

Issue 2: Poor "Bottom-Up" Filling and Void Formation in Fine Features

Possible Cause: Accumulation of 1,3-propane disulfonic acid (PDS), which has been shown to compromise via filling performance.[\[7\]](#) This is often coupled with a depletion of the active SPS concentration.[\[5\]](#)

Troubleshooting Steps:

- **Quantify PDS (if possible):** Advanced analytical techniques like mass spectrometry or high-performance liquid chromatography (HPLC) can be used to quantify the concentration of PDS.[\[8\]](#)[\[9\]](#)
- **Bath Dilution or Replacement:** In cases of severe PDS accumulation, a partial or complete bath replacement may be necessary to restore optimal performance.
- **Optimize Anode Performance:** Ensure that the anodes are functioning correctly and not excessively promoting the oxidation of SPS. The use of phosphorized copper anodes is recommended to minimize sludge formation.[\[13\]](#)
- **Review Bath Maintenance Procedures:** Implement a regular "bleed and feed" schedule to maintain a steady-state concentration of additives and byproducts.[\[11\]](#)

Issue 3: Inconsistent Plating Results and Process Drift

Possible Cause: A fluctuating and uncontrolled ratio of SPS, MPS, and PDS in the plating bath.
[8]

Troubleshooting Steps:

- **Increase Monitoring Frequency:** Implement a more frequent schedule for bath analysis using CVS to track the concentration of the accelerator.
- **Stabilize Operating Conditions:** Ensure that bath temperature, agitation, and current density are kept consistent, as these can influence the rate of SPS degradation.[14][15]
- **Investigate Sources of Oxygen Ingress:** Minimize the introduction of air into the bath through leaks in pumps or excessive air agitation.
- **Implement a Predictive Maintenance Model:** Based on historical data of bath performance and analysis, develop a model to predict when additive additions or bath maintenance will be required.

Experimental Protocols

Protocol 1: Monitoring Accelerator Concentration using Cyclic Voltammetric Stripping (CVS)

This protocol outlines a general procedure for using CVS to monitor the effective concentration of the accelerator (SPS and its active breakdown product, MPS).

Materials:

- CVS apparatus with a rotating disk electrode (e.g., platinum)
- Copper plating bath sample
- Virgin make-up solution (VMS) of the plating bath (without organic additives)
- Standard accelerator solution of known concentration

Procedure:

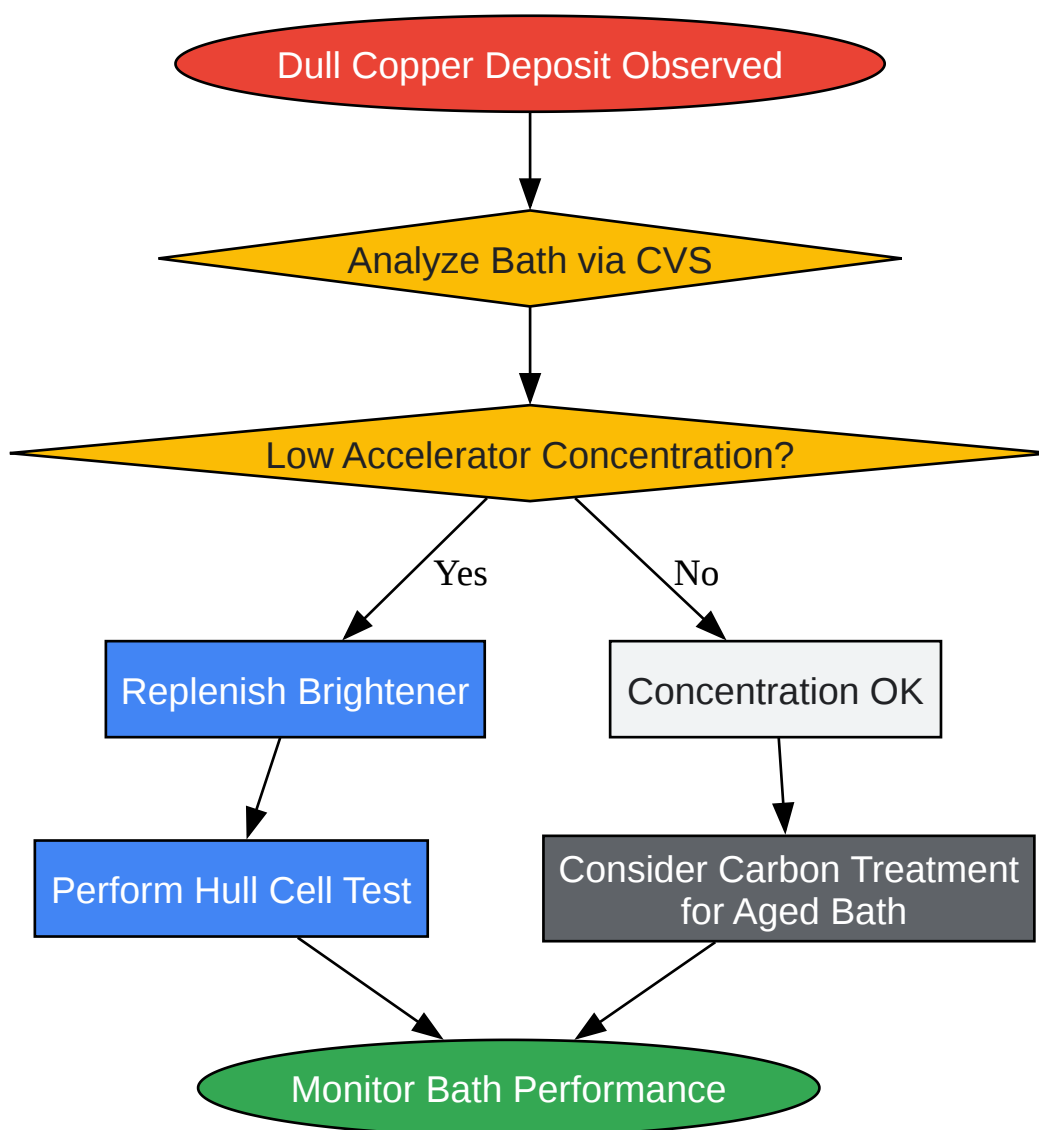
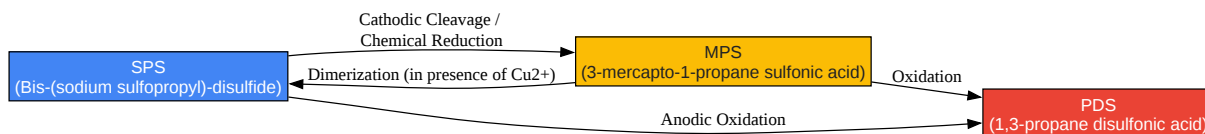
- Calibration:
 - Prepare a series of calibration standards by adding known volumes of the standard accelerator solution to the VMS.
 - For each standard, run a CVS cycle, which typically involves plating copper onto the rotating disk electrode at a specific potential, followed by stripping the deposited copper by scanning the potential in the anodic direction.
 - Measure the area of the copper stripping peak for each standard.
 - Plot the stripping peak area as a function of the accelerator concentration to generate a calibration curve.
- Sample Analysis:
 - Take a representative sample of the production plating bath.
 - Run a CVS cycle on the bath sample under the same conditions as the calibration standards.
 - Measure the area of the copper stripping peak.
- Concentration Determination:
 - Using the calibration curve, determine the effective accelerator concentration in the bath sample based on its stripping peak area.

Data Interpretation:

A decrease in the stripping peak area over time indicates a depletion of the active accelerator species. This data can be used to guide the replenishment of the SPS-containing brightener.

Visualizations

SPS Degradation Pathway



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Caption: A logical workflow for troubleshooting dull copper deposits.

Quantitative Data Summary

Parameter	Typical Range	Impact of Deviation	Troubleshooting Action
SPS Concentration	10 - 100 ppm	Low: Dull deposits, poor throwing power. [13]High: Can lead to brittle deposits.	Analyze via CVS and replenish as needed.
Chloride Ion Concentration	50 - 120 ppm	Low: Reduced brightener effectiveness. [14]High: Rough, dull deposits, anode polarization. [13]	Analyze and adjust to the recommended range.
Bath Temperature	25 - 35 °C	Low: Reduced plating rate, potential for dullness. [14]High: Increased degradation of organic additives. [15]	Monitor and control with heating or cooling.
Copper Sulfate	150 - 225 g/L	Low: Burnt deposits at high current densities. [14]High: Can reduce throwing power. [13]	Analyze and adjust as needed.
Sulfuric Acid	50 - 75 g/L	Low: Reduced conductivity and throwing power. [15]High: Can increase throwing power but may cause copper sulfate precipitation. [13]	Analyze and adjust as needed.

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